

Antimony (III) Sulfate: A Technical Safety and Handling Guide for Researchers

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Compound Name:	Antimony sulfate	
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This document provides an in-depth technical guide to the material safety data for Antimony (III) Sulfate (Sb₂(SO₄)₃). It is intended for researchers, scientists, and professionals in drug development who may handle this compound. This guide synthesizes key safety information, physical and chemical properties, and toxicological data into a comprehensive resource, emphasizing safe handling and emergency preparedness.

Chemical Identification and Physical Properties

Antimony (III) sulfate is an inorganic compound that serves as a source of antimony in various industrial and research applications, including as a precursor for other antimony compounds, in the production of explosives, and as a doping agent for semiconductors.[1][2] It is a hygroscopic, white crystalline solid that hydrolyzes in water.[1][3]

Table 1: Chemical Identifiers for Antimony (III) Sulfate

Identifier	Value
CAS Number	7446-32-4[4]
EC Number	231-207-6[4]
UN Number	3077
Chemical Formula	Sb ₂ (SO ₄) ₃ [4]
Molecular Weight	531.71 g/mol [4]



| Synonyms | Antimonous sulfate, Diantimony trisulfate, Antimony trisulfate[4] |

Table 2: Physical and Chemical Properties of Antimony (III) Sulfate

Property	Value	
Appearance	White to off-white crystalline powder or lumps[2]	
Odor	Characteristic	
Density	3.62 - 3.94 g/cm ³ [1][2]	
Melting Point	Decomposes, exact point not well-defined. Deliquescent in air.[5]	
Boiling Point	Not applicable; decomposes.	
Solubility	Soluble in acids.[1] Reacts with water (hydrolyzes) to form insoluble basic salts.[5]	

| Stability | Chemically stable under standard ambient conditions (room temperature). |

Hazard Identification and Classification

Antimony (III) sulfate is classified as hazardous under the Globally Harmonized System (GHS). The primary routes of exposure are inhalation and ingestion. It is harmful if swallowed or inhaled and is toxic to aquatic life with long-lasting effects.[6]

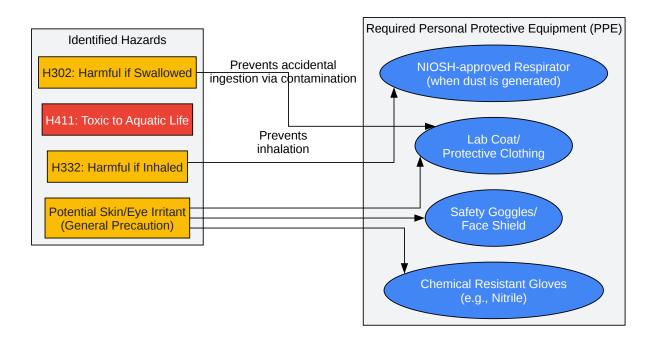
Table 3: GHS Hazard Classification for Antimony (III) Sulfate

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]

| Hazardous to the Aquatic Environment, Long-Term Hazard | Category 2 | H411: Toxic to aquatic life with long lasting effects[4] |



The diagram below illustrates the relationship between the identified hazards and the necessary personal protective equipment (PPE).



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Hazard Identification and Corresponding PPE

Toxicological Information

The primary toxic effects of antimony compounds are associated with their ability to interact with sulfhydryl groups in enzymes, leading to cellular dysfunction and oxidative stress.[7] Chronic exposure to antimony compounds may affect the heart, lungs, and liver.[8]

Table 4: Acute Toxicity Data for Antimony Compounds (Contextual)



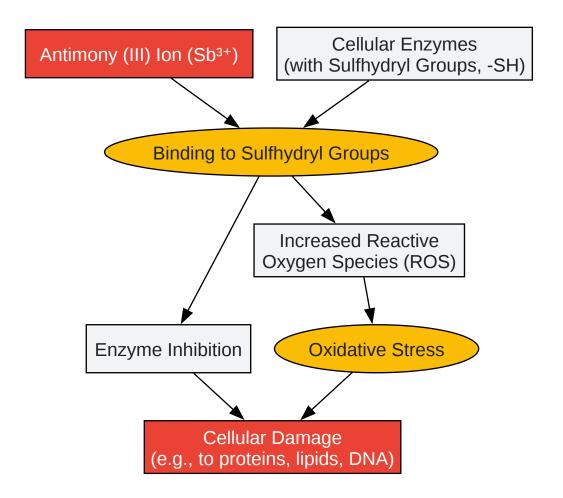
Substance	Test Type	Species	Value
Antimony (III) Sulfate	Oral LD50	Rat	No data available. Classified as Category 4 (300- 2000 mg/kg range). [6]
Antimony (III) Sulfate	Inhalation LC50	Rat	No data available. Classified as Category 4.[6]
Antimony Trioxide	Oral LD50	Rat	> 7,500 mg/kg[9]

| Potassium Antimony Tartrate | Oral LD50 | Rat/Mouse | 115 - 600 mg/kg[10] |

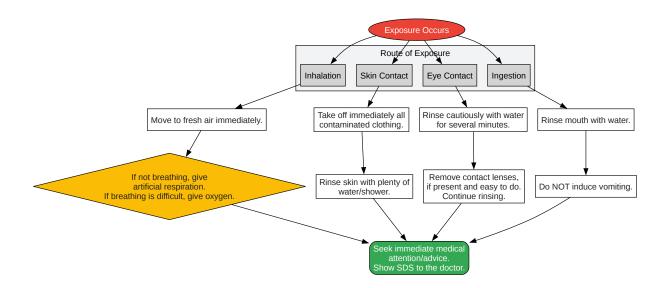
Note: Specific LD₅₀/LC₅₀ values for Antimony (III) Sulfate are not readily available in the reviewed literature. The data for other antimony compounds are provided for context and highlight the variability in toxicity based on the specific salt. The GHS classification remains the primary reference for assessing the acute toxicity of **antimony sulfate**.

The diagram below illustrates a conceptual model for the mechanism of antimony's toxicity.

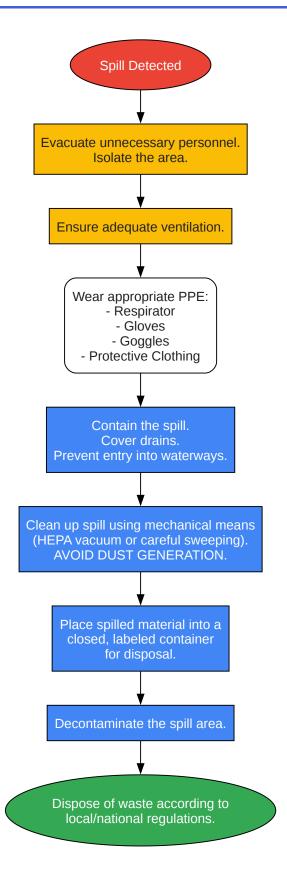












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